

Aniline-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Aniline-d5*

Cat. No.: *B030001*

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Aniline-d5, a deuterated form of aniline, serves as a critical tool in analytical chemistry, particularly in mass spectrometry-based quantification, and as a building block in the synthesis of deuterated pharmaceutical compounds. This guide provides an in-depth overview of its core properties, applications, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

Core Properties and Identification

Aniline-d5 is distinguished by the substitution of five hydrogen atoms on the benzene ring with deuterium atoms. This isotopic labeling provides a distinct mass shift without significantly altering its chemical properties, making it an ideal internal standard.

| Property | Value | Citation(s) |
|-------------------|---|-----------------|
| CAS Number | 4165-61-1 | [1][2][3][4][5] |
| Molecular Weight | 98.16 g/mol | [1][2][3][6][7] |
| Molecular Formula | C ₆ D ₅ NH ₂ | [5] |
| Appearance | Clear orange to yellow-brown liquid | [3][4] |
| Melting Point | -6 °C | [4][6] |
| Boiling Point | 184 °C | [4][6] |
| Density | 1.076 g/mL at 25 °C | [4][6] |
| Refractive Index | n ₂₀ /D 1.5836 | [4][6] |
| Isotopic Purity | Typically ≥ 98 atom % D | [5][6] |

Synthesis of Aniline-d5

The synthesis of **Aniline-d5** can be achieved through various methods. One common route involves the reaction of bromobenzene-d5 with ammonia in the presence of a copper catalyst.

A documented synthesis pathway is as follows:

- Starting Material: Bromobenzene-d5
- Reagents: Copper(I) iodide, potassium carbonate, trans-4-hydroxy-L-proline, ammonium hydroxide, dimethyl sulfoxide (DMSO)
- Process: The reaction involves heating the starting materials and reagents, followed by extraction and purification steps to yield **Aniline-d5**.^[7]

Another approach begins with the synthesis of D5-nitrobenzene, which is subsequently reduced to form **Aniline-d5**.^[8]

Key Applications in Research and Development

The primary applications of **Aniline-d5** stem from its isotopic labeling, which makes it invaluable in quantitative analysis and mechanistic studies.

- **Internal Standard for Mass Spectrometry:** **Aniline-d5** is widely used as an internal standard for the quantification of aniline and related compounds in various matrices, including environmental, biological, and industrial samples.^{[2][5]} Its use in isotope dilution assays with Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS) allows for high accuracy and precision by correcting for variations during sample preparation and analysis.^[9]
- **Pharmaceutical Research and Drug Development:** In drug development, deuterated compounds like **Aniline-d5** are key reagents in the preparation of deuterated drug candidates.^[10] Isotopic labeling can alter the metabolic profile of a drug, potentially improving its pharmacokinetic properties. Aniline derivatives themselves are foundational in synthesizing a wide range of pharmaceuticals, including analgesics, anticancer agents, and antimicrobials.^{[11][12][13]}
- **Metabolic and Mechanistic Studies:** It serves as a tracer to elucidate the metabolic pathways of aromatic amines and drug intermediates.^[5] Aniline is known to induce toxicity through oxidative stress, and **Aniline-d5** can be used to study these mechanisms, which may involve the NF-κB and AP-1 signaling pathways.
- **NMR Spectroscopy:** Due to its deuterated nature, **Aniline-d5** is also utilized as an NMR solvent and for isotope tracing studies.^[10]
- **Quantitative Proteomics:** While not a direct use of **Aniline-d5**, the underlying principle of using isotopically labeled aniline (specifically ¹³C-aniline) is employed in quantitative proteomics techniques like ANIBAL (Aniline Benzoic Acid Labeling). This method labels carboxylic and amino groups in proteins for mass spectrometry-based quantification.

Experimental Protocol: Quantification of Aniline in Water using **Aniline-d5** as an Internal Standard

This protocol is adapted from a method for the rapid determination of aniline in environmental water samples by LC/MS/MS.^[9]

1. Objective: To quantify the concentration of aniline in a water sample using **Aniline-d5** as an internal standard to ensure accuracy and reproducibility.

2. Materials and Reagents:

- Aniline standard solution
- **Aniline-d5** (internal standard) stock solution
- Milli-Q water or equivalent high-purity water
- Methanol (HPLC grade)
- Formic Acid (for mobile phase)
- Sample vials
- LC/MS/MS system

3. Standard Preparation:

- Aniline Stock Solution: Prepare a stock solution of aniline in methanol.
- Calibration Standards: Create a series of calibration standards by spiking known concentrations of the aniline stock solution into Milli-Q water. A typical range could be 0.05 µg/L to 2.0 µg/L.[9]
- Internal Standard Spiking: Add a fixed concentration of **Aniline-d5** to all calibration standards and samples.

4. Sample Preparation:

- Collect the environmental water sample.
- Dilute the sample 20-fold with Milli-Q water.[9]
- Add the **Aniline-d5** internal standard to the diluted sample to achieve the same final concentration as in the calibration standards.

5. LC/MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 column (e.g., Kinetex, 100 mm x 2.1 mm ID, 1.7 μ m).[4]
 - Mobile Phase: A gradient of water with 0.1% formic acid and a mixture of methanol and acetonitrile with 0.1% formic acid.[4]
 - Flow Rate: 500 μ L/min.[4]
 - Injection Volume: 10 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Scan Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Aniline: Monitor the specific precursor to product ion transition.
 - **Aniline-d5**: Monitor the corresponding mass-shifted precursor to product ion transition.

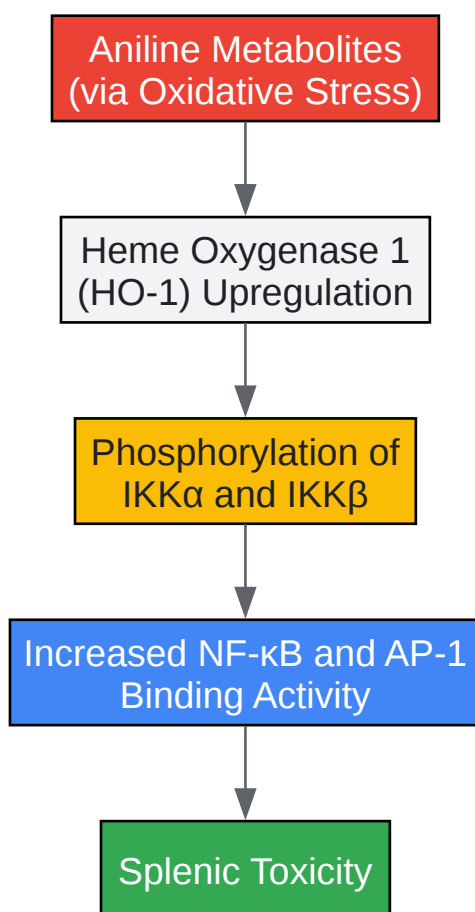
6. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of aniline to the peak area of **Aniline-d5** against the concentration of the aniline calibration standards.
- Calculate the concentration of aniline in the samples using the linear regression equation from the calibration curve.

Diagrams and Workflows



Caption: Experimental workflow for aniline quantification using **Aniline-d5**.



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Caption: Postulated signaling pathway in aniline-induced toxicity.

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